

A Comparative Guide to 3,5-Dicaffeoylquinic Acid from Diverse Plant Sources

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (-)-3,5-Dicaffeoylquinic acid

Cat. No.: B15973260

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

3,5-Dicaffeoylquinic acid (3,5-diCQA), a significant member of the hydroxycinnamic acid family, has garnered substantial attention within the scientific community for its wide-ranging pharmacological activities. This guide provides a comprehensive comparative analysis of 3,5-diCQA from various plant sources, offering insights into its biosynthesis, extraction, purification, and bioactivity. By presenting quantitative data and detailed experimental protocols, this document serves as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

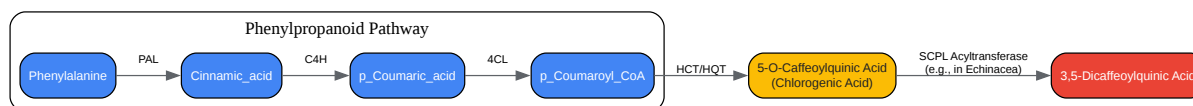
Introduction to 3,5-Dicaffeoylquinic Acid

3,5-Dicaffeoylquinic acid is a natural phenolic compound formed through the esterification of quinic acid with two caffeic acid molecules. It is one of several isomers of dicaffeoylquinic acid and is recognized for its potent antioxidant, anti-inflammatory, antiviral, and neuroprotective properties[1][2]. The biological activities of 3,5-diCQA are attributed to its chemical structure, particularly the presence of catechol groups which are effective radical scavengers[3]. Its

potential therapeutic applications have made the exploration of rich and sustainable plant sources a key area of research.

The Biosynthetic Pathway of 3,5-Dicaffeoylquinic Acid

The biosynthesis of 3,5-diCQA originates from the phenylpropanoid pathway, a major route for the synthesis of a wide variety of plant secondary metabolites. The process begins with the amino acid phenylalanine and proceeds through a series of enzymatic reactions to produce 5-O-caffeoylquinic acid (chlorogenic acid), the precursor for dicaffeoylquinic acids[1][4]. In some plants, such as *Ipomoea batatas* (sweet potato), a GDSL lipase-like enzyme has been identified that can convert monocaffeoylquinic acids into dicaffeoylquinic acids[5]. Additionally, stress factors like UV-C radiation have been shown to induce the biosynthesis of dicaffeoylquinic acids in plants like the globe artichoke, suggesting a role in plant defense mechanisms[6][7].



[Click to download full resolution via product page](#)

Caption: Simplified biosynthetic pathway of 3,5-dicaffeoylquinic acid.

Comparative Analysis of Plant Sources

3,5-Dicaffeoylquinic acid is distributed across a diverse range of plant species. The concentration of this compound can vary significantly depending on the plant species, variety, geographical location, and the extraction method employed. The following table summarizes the 3,5-diCQA content in several notable plant sources. It is crucial to note that the extraction and analytical methods differ between studies, which can influence the reported yields. Therefore, direct comparisons should be made with caution.

Plant Source	Plant Part	Extraction Method	Analytical Method	3,5-diCQA Content (mg/g dry weight unless otherwise noted)	Reference
Sweet Potato (Ipomoea batatas)	Storage Roots	Not specified	Not specified	0.486 (purple-fleshed variety)	[6]
Leaves	Not specified	HPLC	Most abundant phenolic acid	[4]	
Scolymus hispanicus	Midribs	Ultrasound-Assisted Extraction	UHPLC	Major phenolic compound after 5-CQA	[7]
Centella asiatica	Herb	Hot Water Extraction	LC-HRMS/MS	2.29 ± 0.01	[8]
Lonicera japonica	Flower Buds	Not specified	HPLC-DAD	Present as a major component	[9]
Artemisia annua	Leaves	Not specified	HPLC	Identified as a major compound	[3]
Ligularia fischeri	Leaves	Not specified	HPLC	9.98 (from Hoengseong, 30% EtOH extract)	[10]
Solidago virgaurea	Aerial Parts	Not specified	HPLC	Identified as a key	[11]

				antioxidant component
Tussilago farfara (Coltsfoot)	Not specified	Water-ethanolic extraction	Not specified	18.58 mg CQA·g ⁻¹ (in tarragon) [12]

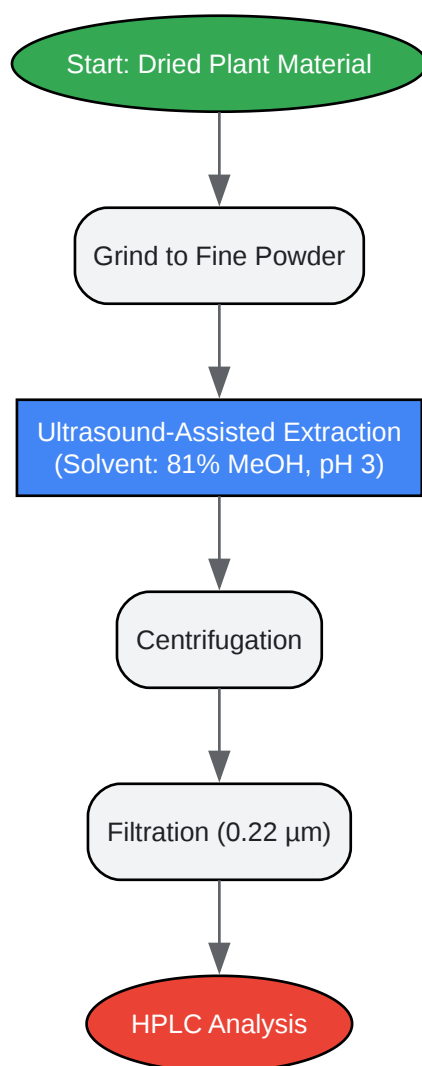
Experimental Protocols

Extraction of 3,5-Dicaffeoylquinic Acid

The choice of extraction method and solvent system is critical for maximizing the yield of 3,5-diCQA. The polarity of the solvent plays a significant role, with hydroalcoholic mixtures often demonstrating high efficiency.

Protocol: Ultrasound-Assisted Extraction (UAE) from *Scolymus hispanicus*[\[7\]](#)

- Sample Preparation: Dry the plant material (midribs) at 40°C and grind to a fine powder.
- Extraction:
 - Place 0.3 g of the powdered sample in a 50 mL falcon tube.
 - Add 20 mL of 81% methanol in water (pH adjusted to 3).
 - Perform ultrasonication for a set duration (e.g., 10 minutes) at a controlled temperature (e.g., 40°C) and amplitude (e.g., 52%).
- Post-Extraction:
 - Centrifuge the mixture to separate the supernatant.
 - Filter the supernatant through a 0.22 µm filter prior to HPLC analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for the extraction of 3,5-diCQA.

Isolation and Purification of 3,5-Dicaffeoylquinic Acid

High-purity 3,5-diCQA is often required for pharmacological studies. High-Speed Counter-Current Chromatography (HSCCC) is an effective technique for the preparative isolation of this compound.

Protocol: High-Speed Counter-Current Chromatography (HSCCC) Purification^[13]

- Crude Extract Preparation:

- Extract the plant material with a suitable solvent (e.g., 70% ethanol).
- Perform an initial clean-up using a macroporous resin (e.g., AB-8) to enrich the phenolic fraction.
- HSCCC System Preparation:
 - Prepare a two-phase solvent system, for example, chloroform:methanol:water (8:8:4 v/v/v).
 - Fill the HSCCC column with the stationary phase (aqueous-rich phase).
- Separation:
 - Dissolve the enriched extract in a small volume of the biphasic solvent system.
 - Inject the sample into the HSCCC system.
 - Pump the mobile phase (organic-rich phase) through the column at a specific flow rate.
- Fraction Collection and Analysis:
 - Collect fractions based on the elution profile monitored by UV detection.
 - Analyze the collected fractions by HPLC to determine the purity of 3,5-diCQA.
 - Pool the pure fractions and evaporate the solvent to obtain the purified compound.

Comparative Bioactivity of 3,5-Dicaffeoylquinic Acid

The biological activities of 3,5-diCQA have been investigated in numerous studies. Its antioxidant capacity is a key attribute, often evaluated using DPPH and superoxide radical scavenging assays. The following table provides a comparison of the reported antioxidant activities of 3,5-diCQA and its isomers from different sources. Similar to the yield data, variations in experimental conditions should be considered when comparing these values.

Compound	Plant Source/Origin	Assay	IC ₅₀ Value	Reference
3,5-Dicaffeoylquinic acid	Lonicera japonica, Ilex kaushue	DPPH radical scavenging	71.8 µM	[14]
3,5-Dicaffeoyl-epi-quinic acid	Chrysanthemum morifolium	DPPH radical scavenging	5.6 µg/mL	[3] [15]
3,5-Dicaffeoyl-epi-quinic acid	Chrysanthemum morifolium	Superoxide radical scavenging	2.9 µg/mL	[3] [15]
3,5-Dicaffeoylquinic acid	Ligularia fischeri	DPPH radical scavenging	4.26 µg/mL	

Conclusion

3,5-Dicaffeoylquinic acid is a promising natural compound with significant therapeutic potential. This guide highlights the diversity of its plant sources and provides a framework for its extraction, purification, and evaluation. While sweet potato, *Centella asiatica*, and *Lonicera japonica* are notable sources, further research employing standardized methodologies is necessary to definitively compare the yields and bioactivities of 3,5-diCQA from different botanical origins. The detailed protocols and comparative data presented herein are intended to support and guide future research and development efforts in this exciting field.

References

- Padda, M. S., & Picha, D. H. (2022). Comparison of Caffeoylquinic Acids and Functional Properties of Domestic Sweet Potato (*Ipomoea batatas* (L.) Lam.) Storage Roots with Established Overseas Varieties. *Foods*, 11(9), 1305. [\[Link\]](#)
- García-Mesa, J. A., et al. (2023). Determination of Caffeoylquinic Acids Content by UHPLC in *Scolymus hispanicus* Extracts Obtained through Ultrasound-Assisted Extraction. *Molecules*, 28(12), 4785. [\[Link\]](#)

- Coman, C., et al. (2022). Recent Advances in Biosynthesis and Bioactivity of Plant Caffeoylquinic Acids. *International Journal of Molecular Sciences*, 23(23), 15137. [[Link](#)]
- Lattanzio, V., et al. (2008). Stress-Induced Biosynthesis of Dicafeoylquinic Acids in Globe Artichoke. *Journal of Agricultural and Food Chemistry*, 56(18), 8599–8606. [[Link](#)]
- Alcaide-Hidalgo, J. M., et al. (2021). Caffeoylquinic acids: chemistry, biosynthesis, occurrence, analytical challenges, and bioactivity. *The Plant Journal*, 107(5), 1299-1327. [[Link](#)]
- Wianowska, D., et al. (2020). Study of Antioxidant Activity of Some Medicinal Plants Having High Content of Caffeic Acid Derivatives. *Antioxidants*, 9(5), 424. [[Link](#)]
- Yan, J., et al. (2011). Preparative isolation and purification of dicafeoylquinic acids from the *Ainsliaea fragrans* champ by high-speed counter-current chromatography. *Journal of separation science*, 34(3), 324-329. [[Link](#)]
- Kim, J. H., et al. (2015). Antioxidant and anti-inflammatory activities of 3,5-dicafeoylquinic acid isolated from *Ligularia fischeri* leaves. *Journal of the Korean Society for Applied Biological Chemistry*, 58(5), 721-728. [[Link](#)]
- Matthews, D. G., et al. (2020). Caffeoylquinic Acids in *Centella asiatica* Reverse Cognitive Deficits in Male 5XFAD Alzheimer's Disease Model Mice. *Nutrients*, 12(11), 3484. [[Link](#)]
- Schmith, V. M., et al. (2024). Pharmacological profile of dicafeoylquinic acids and their role in the treatment of respiratory diseases. *Frontiers in Pharmacology*, 15, 1369317. [[Link](#)]
- Bertol, G., et al. (2022). Differentiation of *Mikania glomerata* and *Mikania laevigata* Species Through Mid-infrared Spectroscopy and Chemometrics Guided by HPLC-DAD Analyses. *Journal of the Brazilian Chemical Society*, 33, 1114-1123. [[Link](#)]
- Google Patents. (n.d.). JP6466081B2 - 3,5-dicafeoylquinic acid extraction method and 3,5-dicafeoylquinic acid production method.
- Khan, I., et al. (2010). Determination of dicafeoyl quinic acid in selected medicinal plants using HPLC-PDA and LC-ESI-MS/MS. *Journal of the Chemical Society of Pakistan*, 32(4), 482-486. [[Link](#)]

- Wianowska, D., et al. (2020). Study of Antioxidant Activity of Some Medicinal Plants Having High Content of Caffeic Acid Derivatives. *Antioxidants*, 9(5), 424. [[Link](#)]
- Pittalà, V., et al. (2021). 3,5-Dicaffeoylquinic Acid Lowers 3T3-L1 Mitotic Clonal Expansion and Adipocyte Differentiation by Enhancing Heme Oxygenase-1 Expression. *Molecules*, 26(17), 5027. [[Link](#)]
- Alcaide-Hidalgo, J. M., et al. (2021). Caffeoylquinic acids: chemistry, biosynthesis, occurrence, analytical challenges, and bioactivity. *The Plant Journal*, 107(5), 1299-1327. [[Link](#)]
- Aremu, A. O., et al. (2017). Effects of varying levels of nitrogen on plant growth, anti-Fusarium oxysporum activity and 3,5-dicaffeoylquinic acid concentration of extracts from hydroponically cultivated *Helichrysum cymosum* (L.) D. Don. *South African Journal of Botany*, 112, 105-111. [[Link](#)]
- Koc, K., et al. (2020). Chlorogenic and 1,5-Dicaffeoylquinic Acid-Rich Extract of Topinambur (*Helianthus tuberosus* L.) Exhibits Strong Antioxidant Activity and Weak Cytotoxicity. *Pharmaceutical Chemistry Journal*, 54(7), 745-754. [[Link](#)]
- Raheem, D., et al. (2012). Total synthesis of 3,5-O-dicaffeoylquinic acid and its derivatives. *Tetrahedron Letters*, 53(45), 6064-6066. [[Link](#)]
- Huang, Y., et al. (2024). SCPL acyltransferases catalyze the metabolism of chlorogenic acid during purple coneflower seed germination. *Science Advances*, 10(15), eadj8821. [[Link](#)]
- Wang, Y., et al. (2021). *Lonicerae japonicae* flos and *Lonicerae* flos: a systematic review of ethnopharmacology, phytochemistry and pharmacology. *Chinese Medicine*, 16(1), 1-32. [[Link](#)]
- Lee, J. H., et al. (2009). Phenolic constituents from the flower buds of *Lonicera japonica* and their 5-lipoxygenase inhibitory activities. *Food science and biotechnology*, 18(4), 1024-1028. [[Link](#)]
- Danesi, F., et al. (2009). Antioxidant activity of 1,3-dicaffeoylquinic acid isolated from *Inula viscosa*. *Food Chemistry*, 113(3), 833-837. [[Link](#)]

- Peng, L. Y., et al. (2000). Constituents from *Lonicera japonica*. *Fitoterapia*, 71(6), 713-715. [\[Link\]](#)
- Chen, Y. C., et al. (2023). Unlocking the Skin Health-Promoting Ingredients of Honeysuckle (*Lonicera japonica* Thunberg) Flower-Loaded Polyglycerol Fatty Acid Ester-Based Low-Energy Nanoemulsions. *Pharmaceutics*, 15(10), 2411. [\[Link\]](#)
- Orhan, I. E. (2021). *Centella asiatica*: Advances in Extraction Technologies, Phytochemistry, and Therapeutic Applications. *Plants*, 10(11), 2289. [\[Link\]](#)
- Kim, H. H., et al. (2025). Validation and standardization of the content of three dicaffeoylquinic acid in Korean *Ligularia fischeri* by region of origin. *Journal of Pharmaceutical and Biomedical Analysis*, 255, 116568. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com](https://mdpi.com) [mdpi.com]
- [2. Pharmacological profile of dicaffeoylquinic acids and their role in the treatment of respiratory diseases - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [4. Caffeoylquinic acids: chemistry, biosynthesis, occurrence, analytical challenges, and bioactivity - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [5. ohsu.edu](https://ohsu.edu) [ohsu.edu]
- [6. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [7. Stress-induced biosynthesis of dicaffeoylquinic acids in globe artichoke - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. jcsp.org.pk](https://jcsp.org.pk) [jcsp.org.pk]
- [9. researchgate.net](https://researchgate.net) [researchgate.net]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. Preparative isolation and purification of dicaffeoylquinic acids from the Ainsliaea fragrans champ by high-speed counter-current chromatography - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. 3,5-Dicaffeoylquinic Acid | CAS 2450-53-5 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [14. Identification of new dicaffeoylquinic acids from Chrysanthemum morifolium and their antioxidant activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [A Comparative Guide to 3,5-Dicaffeoylquinic Acid from Diverse Plant Sources]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15973260/docs#a-comparative-guide-to-3-5-dicaffeoylquinic-acid-from-diverse-plant-sources\]](https://www.benchchem.com/product/b15973260/docs#a-comparative-guide-to-3-5-dicaffeoylquinic-acid-from-diverse-plant-sources)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check